XantPhos-Pd-G2 safety data sheet (SDS) information

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Compound of Interest

Compound Name:	*XantPhos-Pd-G2*
Cat. No.:	*B15350916*

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As a Senior Application Scientist, it is imperative to approach novel and highly effective reagents like **XantPhos-Pd-G2** not only with an eye for their synthetic potential but with a rigorous and proactive safety mindset. This guide is designed for fellow researchers, scientists, and drug development professionals to provide a comprehensive, in-depth understanding of the safety considerations for **XantPhos-Pd-G2**, moving beyond mere compliance to a culture of informed, safe practice. The protocols and insights herein are synthesized from authoritative safety data sheets (SDS) to ensure a trustworthy and field-proven framework for handling this advanced second-generation Buchwald precatalyst.

Compound Identification and Key Properties

XantPhos-Pd-G2, identified by CAS number 1375325-77-1, is a palladium(II) precatalyst widely used in organic synthesis, particularly in cross-coupling reactions.[1][2][3][4] Its efficacy is matched by the necessity for careful handling. Understanding its fundamental properties is the first step in a robust safety assessment.

Table 1: Chemical and Physical Properties of **XantPhos-Pd-G2**

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Property	Value	Source(s)
CAS Number	1375325-77-1	[3][4]
Molecular Formula	$C_{51}H_{43}ClNOP_2Pd$	[2]
Molecular Weight	~889.71 g/mol	[2][3]
Appearance	Pale yellow powder	[1]
Melting Point	188-196 °C (with decomposition)	[1][3][4]

The compound's form as a fine powder is a critical consideration for handling, as it increases the potential for airborne dispersal and inhalation if not properly managed.

Hazard Assessment and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for hazard communication. For **XantPhos-Pd-G2**, the primary hazards identified are related to its irritant properties.

Warning Signal Word[5]

Table 2: GHS Hazard Classification for **XantPhos-Pd-G2**

Hazard Class	Hazard Statement	GHS Code	Source(s)
Skin Corrosion/Irritation	Causes skin irritation	H315	[5]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319	[5]
Specific target organ toxicity — Single exposure	May cause respiratory irritation	H335	[6][7]

It is crucial to note that while some suppliers provide the classifications above, others state the substance does not meet the criteria for classification under Regulation (EC) No 1272/2008.[8]

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[9] This discrepancy underscores a common challenge with specialized reagents where toxicological data may be incomplete. Therefore, the most prudent approach, grounded in the principles of laboratory safety, is to handle the compound as if it presents the hazards identified above. The causality is clear: as a fine, potentially reactive organometallic compound, its interaction with the moisture on skin, in eyes, or in the respiratory tract can lead to localized irritation.

Proactive Safety: Handling and Storage Protocols

A proactive approach to safety prioritizes the elimination and control of hazards at their source. This is best visualized through the hierarchy of controls, which systematically outlines the most effective means of risk reduction.

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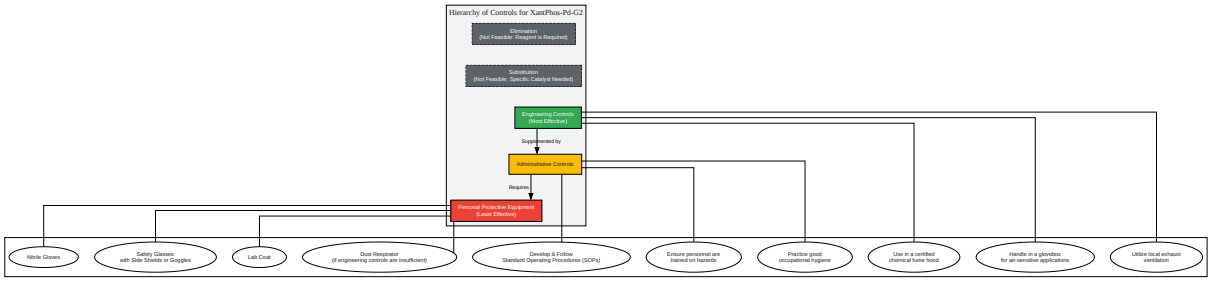

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Caption: Hierarchy of Controls for Safe Handling.

Engineering Controls: The First Line of Defense

The primary risk associated with a fine powder is inhalation. Therefore, robust engineering controls are not merely recommended; they are essential.

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- Methodology: All weighing and manipulation of **XantPhos-Pd-G2** solid should be performed within a certified chemical fume hood or a glovebox.[5] The inward airflow of a fume hood prevents dust from entering the laboratory environment. For this air-sensitive catalyst, handling under an inert gas within a glovebox is often required for experimental integrity and also provides an exceptional level of containment.[5][10] A dedicated local exhaust ventilation (LEV) system at the point of use is also a viable control measure.[8]

Administrative Controls: Standardizing Safe Practices

- Standard Operating Procedures (SOPs): A detailed, substance-specific SOP for handling **XantPhos-Pd-G2** must be written and readily available. This document should incorporate all information from the SDS and this guide.

- Hygiene Practices: Always wash hands and forearms thoroughly with soap and water after handling, even if gloves were worn.[5][11] Contaminated work clothing should be laundered separately from personal items.[11] Do not consume food or drink in the laboratory.[8]

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. It is critical to select the appropriate PPE and wear it correctly.

- Eye Protection: Wear chemical safety glasses with side shields or goggles.[11]

- Skin Protection: Wear nitrile gloves and a lab coat.[6][11] Ensure gloves are inspected before use and removed using the proper technique to avoid skin contamination.

- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels or during emergency situations, a dust respirator should be used.[11]

Storage Protocols

Correct storage is vital for both safety and maintaining the catalyst's reactivity.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][12]

- Inert Atmosphere: **XantPhos-Pd-G2** is air-sensitive and should be stored under an inert gas like argon or nitrogen.[10][12] The recommended storage temperature is often between 2-

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8°C.[1]

- Incompatibilities: Store away from strong oxidizing agents and incompatible materials.[8][11]

Emergency Response and First Aid

In the event of an exposure or spill, a rapid and correct response is critical to minimizing harm.

Spill Management Workflow

Accidental spills of solid **XantPhos-Pd-G2** require a methodical cleanup process to prevent secondary contamination and exposure.

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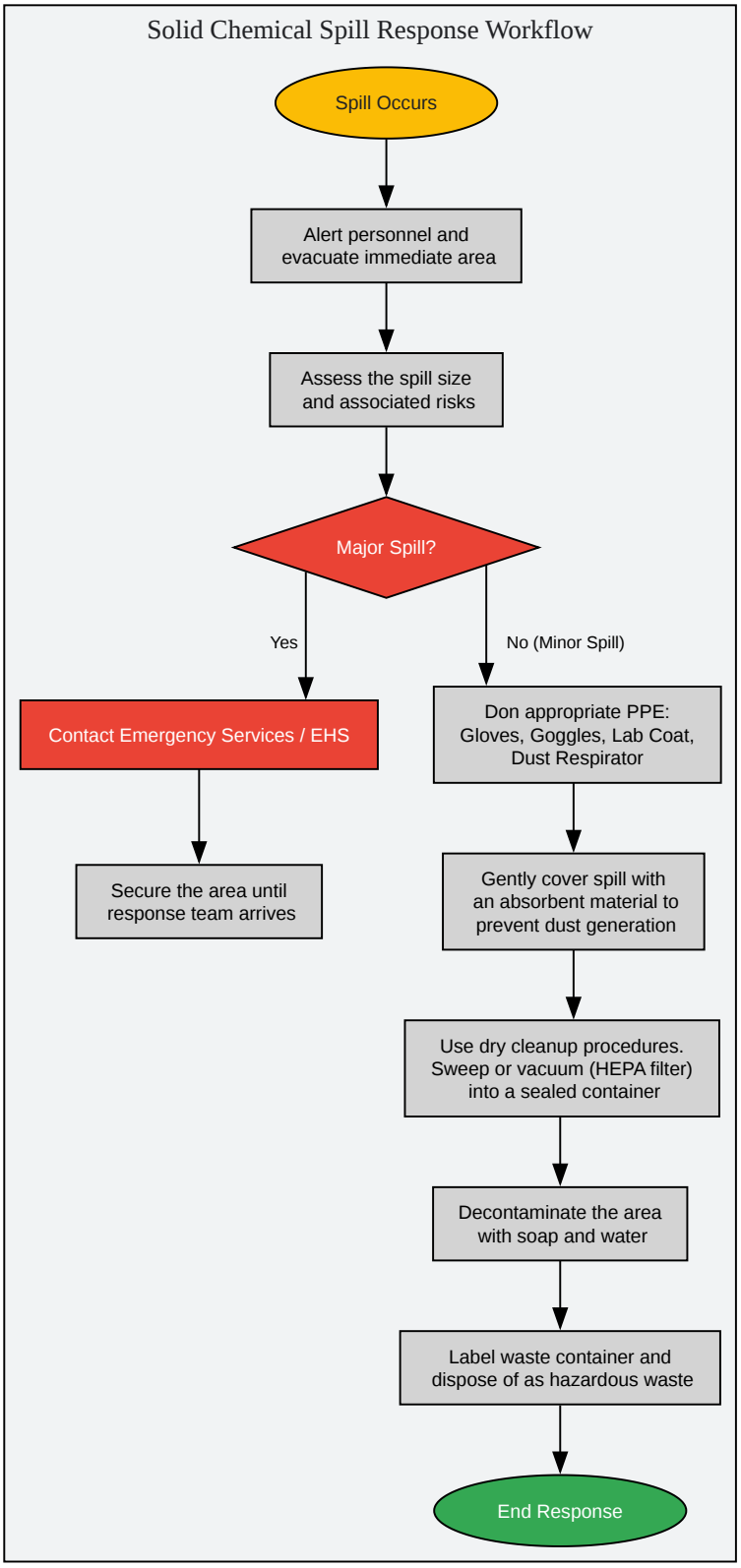

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Caption: Workflow for Managing a Solid Chemical Spill.

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Experimental Protocol for Minor Spill Cleanup:

- Alert & Secure: Alert personnel in the immediate vicinity. Ensure the area is well-ventilated (fume hood sash should be low).
- Don PPE: At a minimum, wear double nitrile gloves, chemical safety goggles, a lab coat, and a dust respirator.[11]
- Control Dust: Do NOT use a dry cloth or create sweeping motions that generate dust. If possible, gently moisten an absorbent pad with a non-reactive solvent to wipe the area, or use a specialized spill kit. For dry cleanup, gently sweep the material into a dustpan.[11][12] A vacuum cleaner equipped with a HEPA filter is also suitable.[11]
- Contain: Place the spilled material and all cleanup materials into a clearly labeled, sealable container for hazardous waste.[8][11]
- Decontaminate: Wipe the spill area with soap and water.
- Doff PPE: Remove all PPE carefully, avoiding self-contamination, and dispose of it in the hazardous waste container.
- Hygiene: Wash hands and any exposed skin thoroughly.

First Aid Protocols

Immediate and appropriate first aid can significantly reduce the severity of an injury.

Table 3: First Aid Measures for **XantPhos-Pd-G2** Exposure

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Exposure Route	First Aid Protocol	Rationale & Causality
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][11]	The primary hazard is serious irritation.[5] Copious and prolonged rinsing is essential to physically remove all particles of the irritant from the sensitive eye tissues, minimizing chemical and mechanical damage.
Skin Contact	Take off immediately all contaminated clothing.[5][10] Wash skin thoroughly with plenty of soap and water.[5][6] If skin irritation occurs, get medical advice/attention.[5]	The compound is a skin irritant.[5] Immediate removal of contaminated clothing and thorough washing removes the irritant, preventing prolonged contact and potential absorption or worsening irritation.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[5][6] If feeling unwell, call a poison center or doctor.[6]	As a potential respiratory irritant,[6][7] moving to fresh air is the critical first step to stop exposure. Keeping the person comfortable aids recovery, and medical attention is necessary if symptoms persist.
Ingestion	Rinse mouth with water.[8][12] Give a glass of water to drink.[10] Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[8][10]	Rinsing the mouth and drinking water helps to dilute the substance. Inducing vomiting is contraindicated as it can cause further damage to the esophagus.[13]

Fire and Reactivity Profile

- Fire Fighting: While not considered highly flammable, containers may burn.[11][14] In case of a fire, use extinguishing media suitable for the surrounding environment, such as water

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spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][12] Firefighters should wear self-contained breathing apparatus (SCBA) due to hazardous combustion products.[8][9][10]

- Hazardous Decomposition Products: When heated to decomposition, **XantPhos-Pd-G2** may release toxic and corrosive fumes, including oxides of carbon (CO, CO_2), nitrogen (NOx), phosphorus (PxOy), and palladium.[8][10]

- Chemical Stability: The material is stable under recommended storage conditions but is air-sensitive.[8][10] It may react violently with strong oxidizers.[8]

Toxicological and Ecological Information

The toxicological properties of **XantPhos-Pd-G2** have not been thoroughly investigated.[10] Health effects are not fully known.[8][9] This lack of comprehensive data reinforces the need for the stringent handling precautions outlined in this guide. It should be treated as a compound of unknown toxicity.

Several sources indicate that the substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).[5] However, it is always best practice to prevent the release of any chemical into the environment by keeping it away from drains and waterways.[8][9]

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